

Physical and chemical properties of 2-n-Pentylfuran

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Compound of Interest

Compound Name: 2-Pentylfuran

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An In-depth Technical Guide to the Physical and Chemical Properties of 2-n-Pentylfuran

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-n-Pentylfuran, also known as 2-amylfuran, is a heterocyclic organic compound belonging to the furan family.^{[1][2][3]} It is characterized by a furan ring substituted with a pentyl group at the second position.^{[1][4]} This compound is a naturally occurring volatile organic compound found in a variety of heat-processed foods and beverages, and it is also produced by microorganisms such as *Aspergillus fumigatus*.^{[1][4][5]} It is recognized for its characteristic fruity, green, and earthy aroma and is utilized as a flavoring agent in the food industry and a fragrance ingredient in cosmetics.^{[1][2][6][7][8]} Recent research has also highlighted its potential biological activities, including insect repellent properties and its role as a potential biomarker for fungal infections.^{[1][4][5][9]} This guide provides a comprehensive overview of the physical and chemical properties of 2-n-pentylfuran, along with relevant experimental protocols and conceptual diagrams to support research and development activities.

Physical and Chemical Properties

The physical and chemical properties of 2-n-pentylfuran are summarized in the tables below, providing a consolidated reference for laboratory and developmental work.

General and Physical Properties

Property	Value	References
Molecular Formula	C ₉ H ₁₄ O	[10][11][12]
Molecular Weight	138.21 g/mol	[4][6][12]
Appearance	Colorless to light yellow liquid	[8][10][11][13][14][15]
Odor	Fruity, green, earthy, beany, vegetable-like	[1][7][8][16]
Melting Point	-85.2 °C (188 K)	[6]
Boiling Point	155 °C / 311 °F at 760 mmHg; 64-66 °C at 23 mmHg; 57-59 °C at 10 mmHg	[1][7][11][12][13][16][17][18]
Density	0.883 g/mL at 20 °C; 0.886 g/mL at 25 °C	[1][11][12][16][19]
Refractive Index (n _{20/D})	1.4470 - 1.4510	[4][10][11][16]
Vapor Pressure	2.022 mmHg at 25 °C (estimated)	[7][11][17]
Vapor Density	4.7 (Air = 1)	[7][17]
Flash Point	45-46 °C (113-114.8 °F)	[7][11][13][15][17]
Solubility	Insoluble in water; soluble in organic solvents such as alcohol, chloroform, dichloromethane, ethyl acetate, DMSO, and acetone. [6][7][11][14][15]	
LogP (o/w)	3.829 (estimated)	[7][17]

Spectroscopic Data

Spectroscopy	Details	References
¹ H NMR (400 MHz, CDCl ₃)	δ (ppm): 7.28, 6.26, 5.96, 2.62, 1.64, 1.33, 0.90	[4][20]
¹³ C NMR (22.53 MHz, CDCl ₃)	δ (ppm): 156.68, 140.64, 110.04, 104.56, 31.45, 28.02, 27.81, 22.46, 13.98	[4]
Mass Spectrometry (EI)	Major fragments (m/z): 81 (100%), 82 (26.3%), 138 (18.4%)	[20]
FTIR	Conforms to standard spectra.	[10]

Experimental Protocols

Detailed experimental methodologies are crucial for the accurate characterization and quantification of 2-n-pentylfuran. Below are representative protocols for its analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) for the Analysis of 2-n-Pentylfuran in Food Matrices

This protocol is a generalized procedure based on methods cited for the analysis of furan and alkylfurans in food.[21][22]

1. Sample Preparation (Headspace Solid-Phase Microextraction - HS-SPME):

- Homogenize the solid food sample.
- Weigh a known amount of the homogenized sample (e.g., 1-5 g) into a headspace vial.
- Add a known volume of a saturated salt solution (e.g., NaCl) to enhance the release of volatile compounds.
- Add an internal standard (e.g., a deuterated analog of 2-n-pentylfuran) for quantification.
- Seal the vial tightly with a PTFE/silicone septum.
- Incubate the vial at a controlled temperature (e.g., 60 °C) for a specific time (e.g., 30 minutes) to allow for equilibration of the volatile compounds in the headspace.
- Expose a SPME fiber (e.g., DVB/CAR/PDMS) to the headspace for a defined period (e.g., 20 minutes) to adsorb the analytes.

2. GC-MS Analysis:

- Gas Chromatograph:
- Injector: Splitless mode, 250 °C.
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
- Oven Temperature Program: Start at 40 °C, hold for 2 minutes, ramp to 250 °C at a rate of 10 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer:
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Quadrupole.
- Scan Mode: Selected Ion Monitoring (SIM) for targeted quantification or full scan for qualitative analysis.
- Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.

3. Data Analysis:

- Identify 2-n-pentylfuran based on its retention time and the presence of characteristic ions (m/z 81, 95, 138).
- Quantify the concentration of 2-n-pentylfuran by comparing the peak area of the analyte to that of the internal standard.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

1. Sample Preparation:

- Dissolve a small amount of purified 2-n-pentylfuran (e.g., 5-10 mg) in a deuterated solvent (e.g., 0.5 mL of CDCl₃).^[4]
- Transfer the solution to an NMR tube.

2. NMR Analysis:

- Instrument: A high-field NMR spectrometer (e.g., 400 MHz).
- ¹H NMR:

- Acquire a proton NMR spectrum to observe the chemical shifts, coupling constants, and integration of the different protons in the molecule.
- ^{13}C NMR:
- Acquire a carbon-13 NMR spectrum to identify the number and chemical environment of the carbon atoms.

3. Spectral Interpretation:

- Assign the observed peaks to the corresponding atoms in the 2-n-pentylfuran structure based on their chemical shifts and coupling patterns.

Mandatory Visualizations

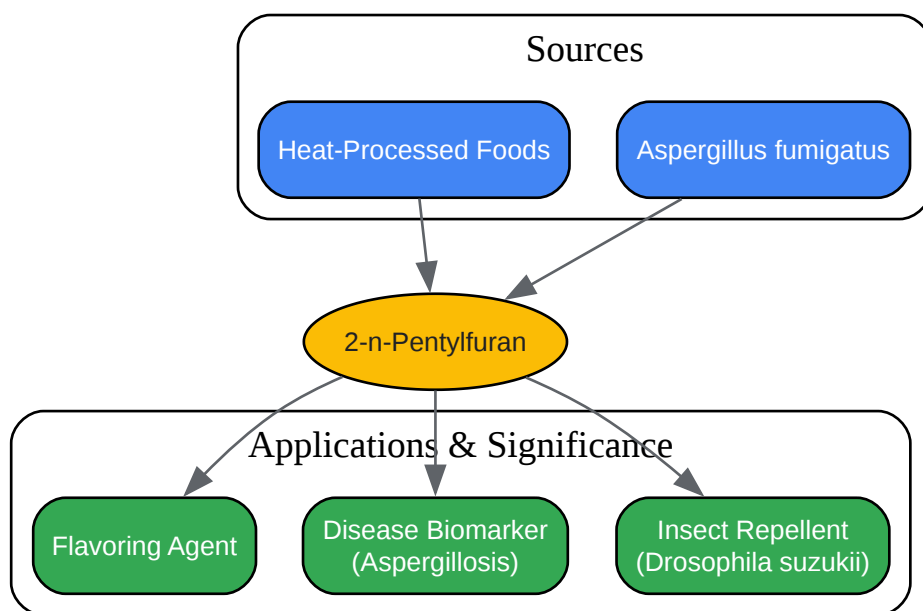
Experimental Workflow for GC-MS Analysis



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Caption: Workflow for the analysis of 2-n-pentylfuran using HS-SPME-GC-MS.

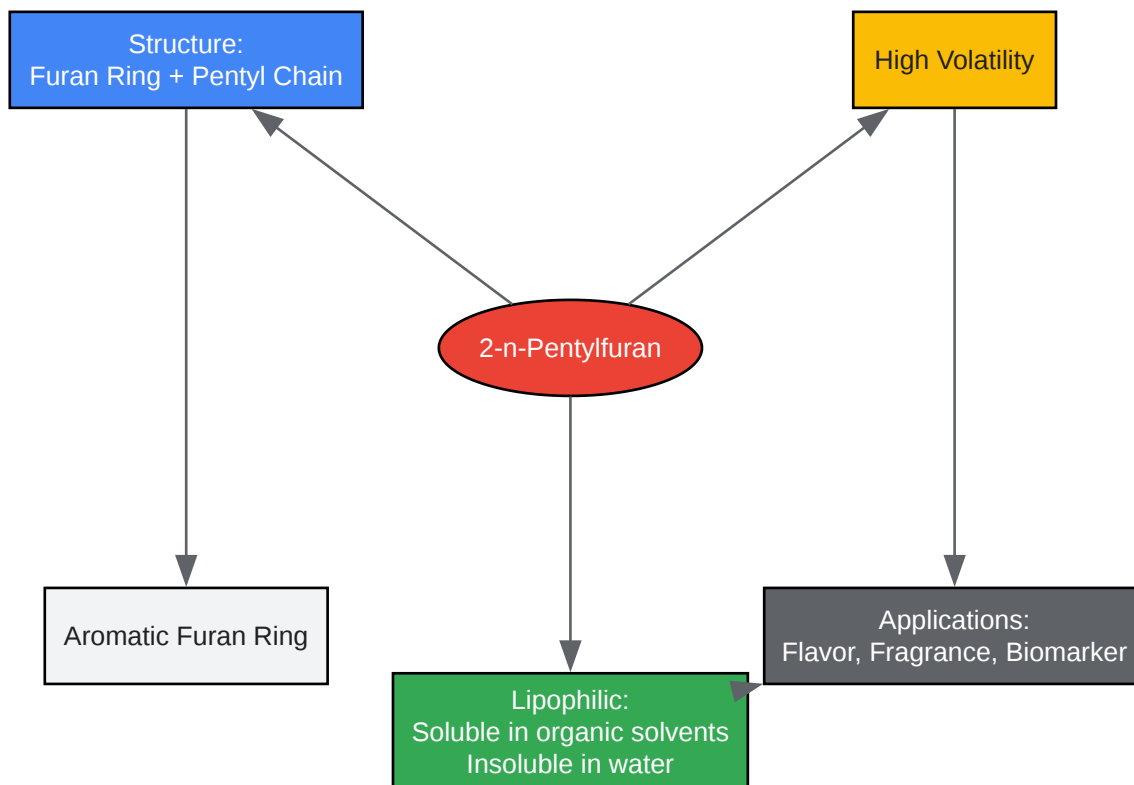
Biological Role and Applications of 2-n-Pentylfuran



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Caption: Sources and key biological applications of 2-n-pentylfuran.

Logical Relationships of Key Properties



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Caption: Interrelationship of the structural and physical properties of 2-n-pentylfuran.

Stability and Storage

2-n-Pentylfuran is a flammable liquid and should be handled with appropriate safety precautions.^{[13][15]} It should be stored in a tightly sealed container under an inert gas in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.^{[13][14]}

Conclusion

2-n-Pentylfuran is a versatile molecule with significant relevance in the food, fragrance, and biomedical sectors. Its distinct physical and chemical properties, driven by its furan ring and pentyl side chain, are fundamental to its applications. This technical guide provides a consolidated resource for researchers and professionals, summarizing its key characteristics and outlining standard experimental protocols for its analysis. Further research into its biological activities and metabolic pathways will continue to expand its potential applications in drug development and diagnostics.

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